

Handling and storage guidelines for 4-Methoxy-3,5-dimethylbenzonitrile

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Compound of Interest

Compound Name: 4-Methoxy-3,5-dimethylbenzonitrile

Cat. No.: B116070

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Technical Support Center: 4-Methoxy-3,5-dimethylbenzonitrile

This technical support center provides essential information for researchers, scientists, and drug development professionals on the handling and storage of **4-Methoxy-3,5-dimethylbenzonitrile** (CAS RN: 152775-45-6).

Frequently Asked Questions (FAQs)

Q1: What is **4-Methoxy-3,5-dimethylbenzonitrile** and what are its common applications?

4-Methoxy-3,5-dimethylbenzonitrile is a solid aromatic nitrile compound. Aromatic nitriles are versatile precursors in organic synthesis, often used in the development of pharmaceuticals, agrochemicals, and dyes.

Q2: What are the primary hazards associated with **4-Methoxy-3,5-dimethylbenzonitrile**?

The primary hazard identified is that it causes serious eye irritation.[1] It is also classified as a combustible solid.[2] General handling of benzonitrile derivatives requires precautions to avoid contact with skin and eyes, as well as inhalation.[3][4]

Q3: What are the proper storage conditions for this compound?

4-Methoxy-3,5-dimethylbenzonitrile should be stored in a tightly sealed container in a dry, cool, and well-ventilated area at room temperature.^[5] It should be protected from light.

Q4: What personal protective equipment (PPE) should be worn when handling this compound?

When handling **4-Methoxy-3,5-dimethylbenzonitrile**, it is recommended to wear appropriate personal protective equipment, including:

- Eye Protection: Safety glasses with side-shields or goggles are essential to prevent eye contact.^{[2][3]}
- Hand Protection: Chemical-resistant gloves should be worn.^{[2][4]}
- Respiratory Protection: In case of insufficient ventilation or potential for dust formation, a NIOSH-approved respirator (such as a type N95) is recommended.^{[2][4]}
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.^[3]

Q5: What materials are incompatible with **4-Methoxy-3,5-dimethylbenzonitrile**?

Based on general information for benzonitrile compounds, it should not be stored or handled with strong oxidizing agents, strong acids, and strong bases.^{[6][7]}

Q6: What are the hazardous decomposition products of this compound?

Upon thermal decomposition, aromatic nitriles may release hazardous gases such as nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).^[7]

Troubleshooting Guides

This section addresses specific issues that may be encountered during the handling and storage of **4-Methoxy-3,5-dimethylbenzonitrile**.

Problem	Possible Cause	Recommended Action
The compound has changed color or appearance.	Exposure to light, air, or contaminants.	While a slight change in color may not always indicate decomposition, it is a sign of potential impurity. It is recommended to re-analyze the material for purity before use. For future prevention, ensure the container is tightly sealed and stored in a dark location.
Difficulty in dissolving the solid.	The compound is a solid at room temperature.	Gently warm the solvent to aid dissolution. Ensure the chosen solvent is appropriate for the intended reaction or analysis.
Accidental Spill.	Improper handling or container failure.	In case of a spill, ensure the area is well-ventilated. Wear appropriate PPE, including respiratory protection. For small spills, absorb the material with an inert substance (e.g., vermiculite, sand) and place it in a sealed container for disposal. Avoid creating dust.
Eye or Skin Contact.	Inadequate personal protective equipment or accidental exposure.	Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. ^[3] Skin Contact: Remove contaminated clothing. Wash the affected area with soap

and water. If irritation persists, seek medical attention.

Quantitative Data Summary

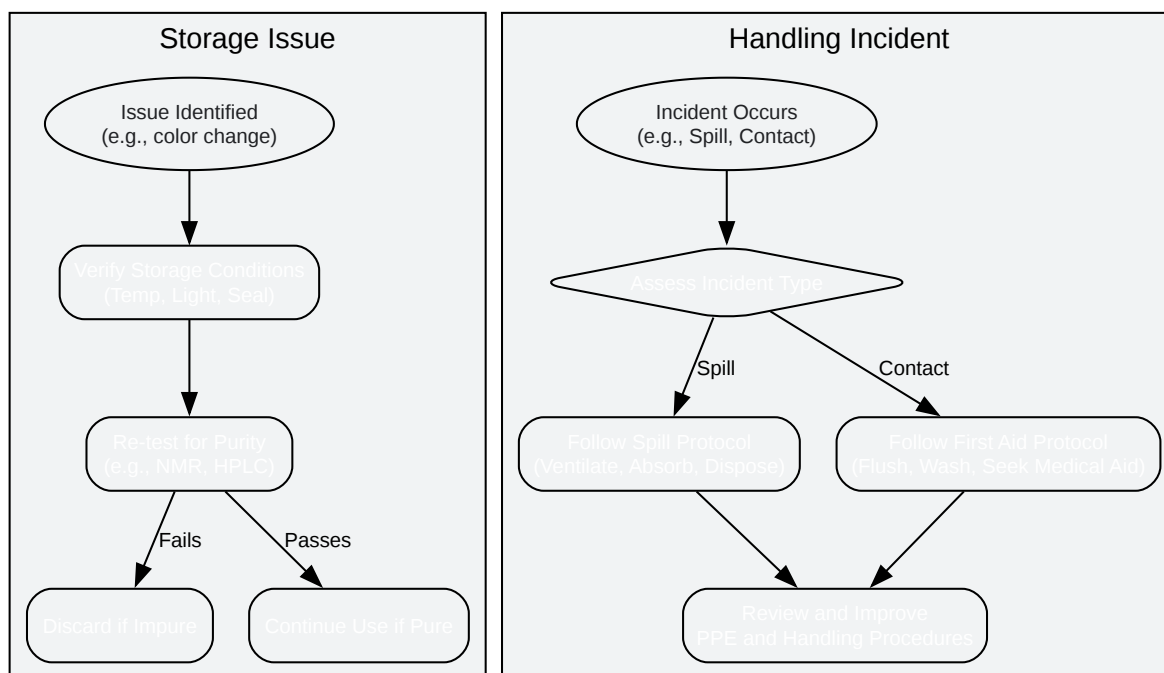
Property	Value	Source
CAS Number	152775-45-6	[2] [5] [8] [9] [10]
Molecular Formula	C10H11NO	[5] [10]
Molecular Weight	161.20 g/mol	[2] [5]
Appearance	Solid	[2]
Melting Point	49-53 °C	[2] [8]
Boiling Point	290 °C	[8]
Flash Point	>110 °C (>230 °F)	[2] [8]
Density	1.04 g/cm ³	[8] [9]
Storage Class	11 - Combustible Solids	[2]
Hazard Statements	H319: Causes serious eye irritation	[1] [5]

Experimental Protocols

Detailed experimental protocols should be developed and validated by the user based on their specific application. The information provided here is for guidance on safe handling and storage.

Visualizations

Troubleshooting Workflow for Handling and Storage Issues



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Caption: Troubleshooting workflow for storage and handling issues.

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